A Comparative Guide to the Structure-Activity Relationship (SAR) of Benzotriazole Derivatives

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Compound of Interest

Compound Name: *4-(Benzotriazol-1-yl)phenol*

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The benzotriazole scaffold is a privileged structure in medicinal chemistry, serving as a versatile template for the development of therapeutic agents with a broad spectrum of pharmacological activities.[1][2] This guide provides an in-depth comparison of the structure-activity relationships (SAR) of benzotriazole derivatives, focusing on their antimicrobial, anticancer, and antiviral properties. By synthesizing data from numerous studies, this document aims to elucidate the key structural modifications that govern biological efficacy and to provide detailed experimental protocols for the synthesis and evaluation of these promising compounds.

The Benzotriazole Scaffold: A Foundation for Diverse Biological Activity

Benzotriazole, a bicyclic heterocyclic compound, consists of a benzene ring fused to a 1,2,3-triazole ring.[2] This unique architecture allows for substitutions at various positions on both the benzene and triazole rings, creating a vast chemical space for the exploration of biological activity.[2][3] The versatility of the benzotriazole nucleus has led to its incorporation into a wide

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array of therapeutic agents, demonstrating activities that include antifungal, antiviral, anticancer, and anti-inflammatory properties.[2][4]

The core of its biological prowess lies in its ability to interact with various biological targets, often through hydrogen bonding and π-π stacking interactions facilitated by the triazole moiety.[5] Understanding the relationship between specific structural modifications and the resulting biological activity is paramount for the rational design of next-generation benzotriazole-based drugs.

Antimicrobial Activity: Combating Bacterial and Fungal Pathogens

Benzotriazole derivatives have emerged as a promising class of antimicrobial agents, with demonstrated efficacy against a range of pathogenic bacteria and fungi.[6][7] The continuous evolution of antimicrobial resistance necessitates the development of novel therapeutic agents, and the chemical tractability of the benzotriazole scaffold makes it an attractive starting point.

Structure-Activity Relationship of Antibacterial Derivatives

The antibacterial activity of benzotriazole derivatives is significantly influenced by the nature and position of substituents on both the benzotriazole core and any appended moieties.

- Substitution on the Benzotriazole Ring:
  - N-Alkylation: The N-alkylation of the benzotriazole ring is a common strategy to enhance antibacterial potency. The length and nature of the alkyl chain are critical. For instance, the introduction of N-alkylated chains with pharmaceutically relevant biphenyl and benzyl halides has been shown to improve activity against both Gram-positive and Gram-negative bacteria.[4]
  - Halogenation: The incorporation of halogen atoms, such as chlorine and bromine, onto the benzene ring of the benzotriazole scaffold can significantly enhance antibacterial activity.[3][8] For example, 2,4-dichlorophenyl substituted benzotriazole derivatives have shown notable activity.[9]

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- Modifications of Appended Moieties:
  - Hybrid Molecules: The synthesis of hybrid molecules incorporating other pharmacologically active moieties, such as thiazole, has proven to be an effective strategy. A series of thiazole-substituted benzotriazole derivatives exhibited significant antimicrobial activity.[10]
  - β-Lactam Conjugates: The conjugation of benzotriazole with a β-lactam moiety has resulted in compounds with potent antibacterial activity against various Gram-positive and Gram-negative bacteria.[4]

Comparative Performance of Antibacterial Benzotriazole Derivatives

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of representative benzotriazole derivatives against various bacterial strains, providing a quantitative comparison of their antibacterial efficacy.

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Compound ID	Modification	Bacillus subtilis (μg/mL)	Staphylococcus aureus (μg/mL)	S. aureus (MRSA) (μg/mL)	Escherichia coli (μg/mL)	Pseudomonas aeruginosa (μg/mL)	Reference
Compound 19*	3-benzotriazol-1-yl-1-(4-bromo-phenyl)-2-[1][6][11]triazol-1-yl-propan-1-one	1.56	1.56	-	6.25	3.12	[9]
Compound 6f	2,4-dichlorophenyl substituted benzotriazole derivative	-	-	4	-	-	[9]
Trifluoromethyl-substituted	Trifluoromethyl-substituted benzimidazole derivatives	-	-	12.5-25	-	-	[3]
Chloromycin (Control)	-	-	-	8	-	-	[9]

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Note: Compound 19 is a structurally related derivative.

Structure-Activity Relationship of Antifungal Derivatives

Benzotriazole derivatives have also demonstrated significant potential as antifungal agents, particularly against clinically relevant species like Candida albicans and Aspergillus niger.[11] [12]

- Key Structural Features for Antifungal Activity:
  - Azole Moiety: The presence of the triazole ring is fundamental to the antifungal activity, likely through inhibition of cytochrome P450 14α-demethylase (CYP51), an essential enzyme in fungal ergosterol biosynthesis.[4]
  - Substitutions on Appended Rings: The introduction of specific substituents on aryl rings appended to the benzotriazole core can modulate antifungal potency. For instance, certain 2-oxo-4-substituted aryl-azetidinone derivatives of benzotriazole have shown potent activity against Aspergillus niger.[9]

Comparative Performance of Antifungal Benzotriazole Derivatives

The table below presents the MIC values of selected benzotriazole derivatives against common fungal pathogens.

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Compound ID	Modification	Candida albicans (µg/mL)	Aspergillus niger (µg/mL)	Reference
Compound 39*	2-oxo-4-substituted aryl-azetidinone derivative	-	0.5	[9]
Compound 6f	2,4-dichlorophenyl substituted benzotriazole derivative	8	-	[9]
Fluconazole (Control)	-	2	-	[9]

Note: Compound 39 is a structurally related derivative.

Anticancer Activity: Targeting Proliferative Pathways

The development of novel anticancer agents remains a critical area of research, and benzotriazole derivatives have emerged as promising candidates due to their ability to inhibit key enzymes and signaling pathways involved in tumor growth and progression.[3][13][14]

Structure-Activity Relationship of Anticancer Derivatives

The antiproliferative activity of benzotriazole derivatives is highly dependent on their substitution patterns, which dictate their interaction with specific molecular targets.

- N-Substituted Derivatives: N-substituted benzotriazoles have shown significant cytotoxicity against various cancer cell lines, including breast, lung, colorectal, and cervical cancers.[13] The nature of the substituent at the N-1 or N-2 position plays a crucial role in determining the potency and selectivity.

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- C-Substituted Derivatives: C-substituted benzotriazoles have demonstrated notable antitumor activity, particularly against leukemia, breast, and lung cancer cell lines.[13]
- Hybrid Molecules: The combination of the benzotriazole scaffold with other anticancer pharmacophores, such as imidazol-2-thiones, has led to the development of potent inhibitors of tubulin polymerization, inducing apoptosis in cancer cells.[3]
- Organometallic Derivatives: Organometallic benzotriazole complexes have exhibited cytotoxic activity, primarily against breast, colorectal, and gastric cancers.[13]

Comparative Performance of Anticancer Benzotriazole Derivatives

The following table summarizes the in vitro anticancer activity (IC50 values) of representative benzotriazole derivatives against various human cancer cell lines.

Compound ID	Modification	VX2 (μM)	A549 (Lung) (μM)	MKN45 (Stomach) (μM)	MGC (Stomach) (μM)	Reference
Compound 2.1	Benzotriazole derivative	3.80 ± 0.75	-	-	-	[15]
Compound 2.2	Benzotriazole derivative	-	-	-	3.72 ± 0.11	[15]
Compound 2.5	Benzotriazole derivative	-	5.47 ± 1.11	3.04 ± 0.02	-	[15]

Antiviral Activity: A Frontier in Benzotriazole Research

Recent studies have highlighted the potential of benzotriazole derivatives as antiviral agents, with activity reported against a range of RNA and DNA viruses.[16][17]

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Structure-Activity Relationship of Antiviral Derivatives

The exploration of SAR for antiviral benzotriazole derivatives is an evolving field, with several key observations guiding current research.

- N-Substituted Benzotriazoles: N-alkylation of the benzotriazole ring has been shown to enhance inhibitory activity against the helicase of Hepatitis C Virus (HCV). Specifically, 2-methyl, 2-ethyl, and 2-propyl derivatives were found to be the most active.[18]

- Phenoxyalkanoic Acid Derivatives: A series of [4-(benzotriazol-2-yl)phenoxy]alkanoic acids displayed potent and selective activity against Coxsackie Virus B5 (CVB-5).[16] Compound 56 from this series, 5-[4-(Benzotriazol-2-yl)phenoxy]-2,2-dimethylpentanoic acid, was particularly noteworthy with an EC50 of 0.15 µM.[16]

- Amide and Urea Derivatives: N-(4-(2H-benzo[d][1][2][11]triazol-2-yl)phenyl)-R-amide and related urea derivatives have been identified as good scaffolds for the development of new antiviral molecules, showing activity against Coxsackievirus B5 and Poliovirus.[17]

Comparative Performance of Antiviral Benzotriazole Derivatives

The table below highlights the antiviral activity of key benzotriazole derivatives.

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Compound ID	Modification	Target Virus	EC50 (μM)	Reference
Compound 56	5-[4-(Benzotriazol-2-yl)phenoxy]-2,2-dimethylpentanoic acid	Coxsackie Virus B5	0.15	[16]
Compound 17	N-(4-(2H-benzo[d][1][2][11]triazol-2-yl)phenyl)-R-amide derivative	Coxsackie Virus B5	6.9	[17]
Compound 18	N-(4-(2H-benzo[d][1][2][11]triazol-2-yl)phenyl)-R-amide derivative	Coxsackie Virus B5	5.5	[17]
2-Methyl derivative	2-methyl-4,5,6,7-tetrabromo-1H-benzotriazole	HCV Helicase	~6.5	[18]
2-Ethyl derivative	2-ethyl-4,5,6,7-tetrabromo-1H-benzotriazole	HCV Helicase	~6.5	[18]
2-Propyl derivative	2-propyl-4,5,6,7-tetrabromo-1H-benzotriazole	HCV Helicase	~6.5	[18]

Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the synthesis of the core benzotriazole scaffold and a general procedure for the synthesis of N-acyl derivatives, as well as a standard protocol for evaluating antimicrobial activity.

Synthesis of 1H-Benzotriazole

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This protocol describes the well-established method for synthesizing the parent 1H-benzotriazole from o-phenylenediamine.[2][19]

Materials:

- o-phenylenediamine
- Glacial acetic acid
- Sodium nitrite
- Deionized water
- Ice

Procedure:

- In a beaker, dissolve o-phenylenediamine (e.g., 10.8 g) in a mixture of glacial acetic acid (e.g., 12 g) and water (e.g., 30 mL). Gentle warming may be necessary to achieve a clear solution.[2]
- Cool the solution to 5 °C in an ice bath with stirring.[19]
- In a separate beaker, prepare a cold solution of sodium nitrite (e.g., 7.5 g) in water (e.g., 15 mL).[2][19]
- Add the sodium nitrite solution to the o-phenylenediamine solution all at once with stirring. The temperature of the reaction mixture will rise rapidly.[2][19]
- After the initial reaction subsides, cool the mixture in an ice bath to induce crystallization.[19]
- Collect the precipitated solid by vacuum filtration, wash with cold water, and dry to yield crude 1H-benzotriazole.[19]
- The crude product can be purified by recrystallization from benzene or water, or by distillation under reduced pressure.[19]

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General Procedure for Synthesis of N-Acyl-3-(benzotriazol-1-yl)propan-1-amines (Amides)

This protocol outlines a general method for the acylation of an amino-functionalized benzotriazole derivative, a common step in SAR studies.[20]

Materials:

- 3-(Benzotriazol-1-yl)propan-1-amine
- Desired acyl chloride (e.g., benzoyl chloride)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a solution of 3-(Benzotriazol-1-yl)propan-1-amine (1.0 eq.) in a suitable solvent such as DCM or THF, add a base such as TEA or DIPEA (1.2 eq.).[20]
- Cool the reaction mixture to 0 °C in an ice bath.[20]
- Slowly add the desired acyl chloride (1.1 eq.) dropwise to the stirred solution.[20]
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress by Thin Layer Chromatography (TLC).[20]
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., DCM or ethyl acetate).[20]

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- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.[20]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[20]
- Purify the crude product by column chromatography or recrystallization.

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This standardized method is crucial for evaluating and comparing the antimicrobial efficacy of newly synthesized compounds.[9]

Materials:

- Test compounds
- 96-well microtiter plates
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Standardized microbial suspension (e.g., 0.5 McFarland standard)
- Positive control antibiotic/antifungal
- Negative control (broth only)

Procedure:

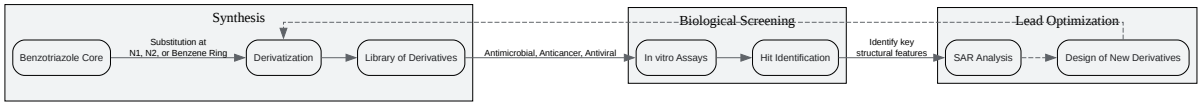
- Serially dilute the test compounds in the 96-well microtiter plate with the appropriate broth.[9]
- Add the standardized microbial suspension to each well.[9]
- Include a positive control (microorganism with a standard antimicrobial agent) and a negative control (broth only) on each plate.

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- Incubate the plates at the appropriate temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for most bacteria).
- The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound at which no visible growth of the microorganism is observed.[9]

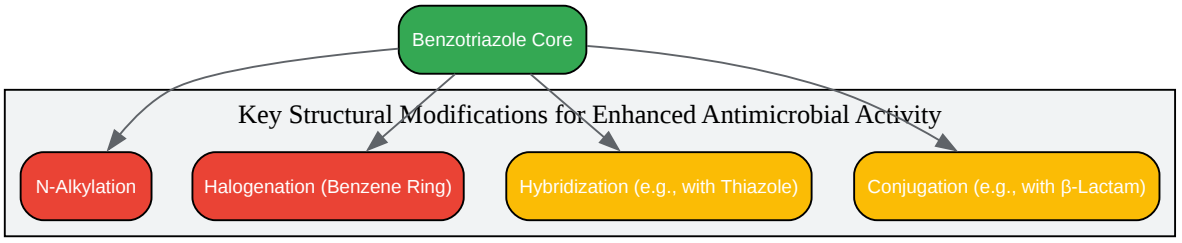
Visualizing Structure-Activity Relationships and Workflows

Diagrams are essential tools for visualizing complex relationships and experimental processes. The following Graphviz diagrams illustrate key concepts discussed in this guide.



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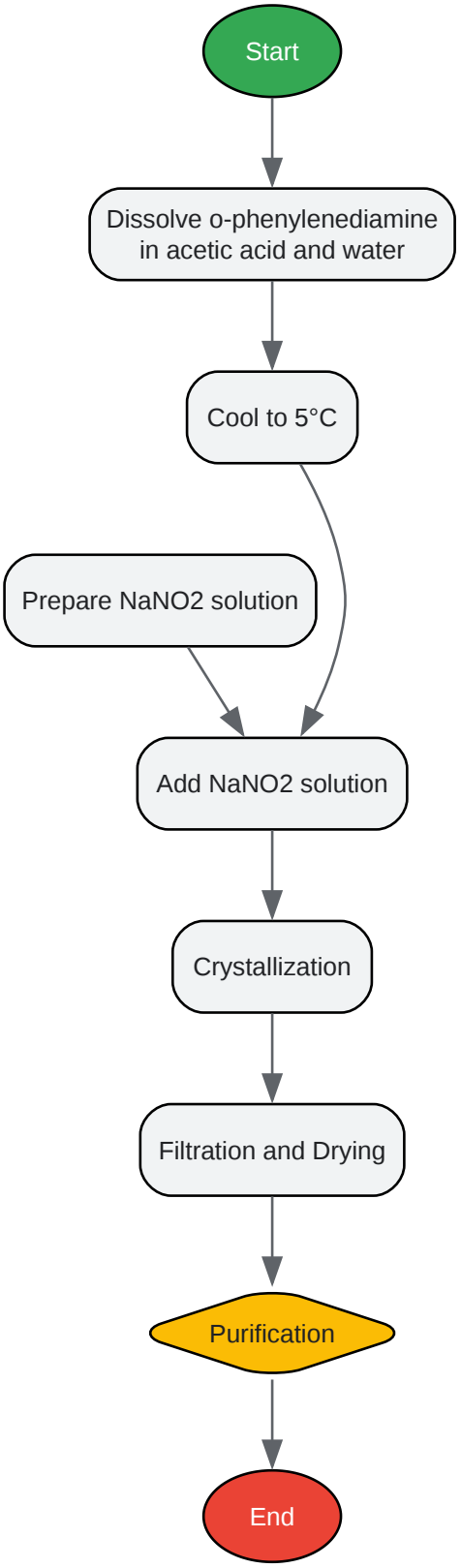
Caption: General workflow for the development of benzotriazole-based therapeutic agents.



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Caption: Key structural modifications influencing the antimicrobial activity of benzotriazole derivatives.

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Caption: Experimental workflow for the synthesis of 1H-benzotriazole.

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Conclusion

The benzotriazole scaffold continues to be a highly fruitful area of research in medicinal chemistry. The extensive body of work on its derivatives demonstrates that subtle structural modifications can lead to profound changes in biological activity, offering a rich platform for the development of novel therapeutics. This guide has provided a comparative overview of the SAR of benzotriazole derivatives in the context of their antimicrobial, anticancer, and antiviral activities, supported by experimental data and protocols. It is anticipated that a deeper understanding of these relationships, facilitated by the principles and data presented herein, will accelerate the discovery and development of the next generation of benzotriazole-based drugs to address pressing global health challenges.

References

- A review of benzotriazole derivatives: versatile scaffolds for advancing therapeutics in medicinal chemistry - ResearchGate. (2025, December 29). Retrieved from [Link]
- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications. (2024, November 14). Retrieved from [Link]
- Investigating the Antimicrobial Activity of Derivatives of Benzotriazole. (2024, December 21). Retrieved from [Link]
- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications - GSC Online Press. (2024, November 11). Retrieved from [Link]
- Benzotriazole in Cancer: A Systematic Review on Preclinical Evidence and Structure–Activity Relationship - MDPI. (2025, December 30). Retrieved from [Link]
- Antiviral activity of benzotriazole derivatives. 5-[4-(Benzotriazol-2-yl)phenoxy]-2,2-dimethylpentanoic acids potently and selectively inhibit Coxsackie Virus B5 - PubMed. (2015, November 1). Retrieved from [Link]
- Antiviral Activity of Benzotriazole Based Derivatives - The Open Medicinal Chemistry Journal. Retrieved from [Link]

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- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications. (2024, November 11). Retrieved from [Link]
- Investigating the Antimicrobial Activity of Derivatives of Benzotriazole - ResearchGate. (2024, December 1). Retrieved from [Link]
- Molecular Docking Studies of Novel Benzotriazole Derivative as Potent Antimicrobial Agent - Current Opinion. Retrieved from [Link]
- Benzotriazole: An overview of its versatile biological behaviour - Ukaaz Publications. (2024, June 30). Retrieved from [Link]
- Review on synthetic study of benzotriazole. (2020, May 20). Retrieved from [Link]
- Benzotriazole: An overview on its versatile biological behavior - PMC. Retrieved from [Link]
- An Overview on Medicinal Perspective and Biological Behavior of Benzotriazole; Synthetic Study on Its Multifaceted Biological Activities. (2021, May 15). Retrieved from [Link]
- Synthetic Stratrgy and Pharmacological Approaches of Benzotriazole; A-Review - ijprajournal. (2023, July 4). Retrieved from [Link]
- 1,2,3-benzotriazole - Organic Syntheses Procedure. Retrieved from [Link]
- Design, Synthesis, Molecular Docking, and In Vitro Antibacterial Evaluation of Benzotriazole-Based β-Amino Alcohols and Their Corresponding 1,3-Oxazolidines - PMC. Retrieved from [Link]
- A MINI-REVIEW ON THE ANTIMICROBIAL ACTIVITY AND ANTIVIRAL ACTIVITIES OF BENZOTRIAZOLE DERIVATIVES - IJCRT.org. Retrieved from [Link]
- Antiviral activity of benzotriazole derivatives. 5-[4-(Benzotriazol-2-yl)phenoxy]-2,2-dimethylpentanoic acids potently and selectively inhibit Coxsackie Virus B5 - ResearchGate. Retrieved from [Link]
- Benzotriazole Derivatives: Design, In Silico Studies, And Biological Evaluation As Antiarthritic Agents. (2024, March 5). Retrieved from [Link]

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- Synthesis and anticancer activity of benzotriazole derivatives - OUCI. Retrieved from [Link]
- Benzotriazole in medicinal chemistry: An overview - SciSpace. Retrieved from [Link]
- Synthesis and biological evaluation of some novel thiazole substituted benzotriazole derivatives - PubMed. (2012, May 15). Retrieved from [Link]
- Synthesis and Biological Evaluation of Novel Benzothiazole Derivatives as Potential Anticonvulsant Agents - Semantic Scholar. Retrieved from [Link]
- Synthesis and Biological Evaluation of Novel Benzothiazole Derivatives as Potential Anticonvulsant Agents - MDPI. (2016, February 29). Retrieved from [Link]
- Synthesis, biological evaluation and in silico investigations of benzotriazole derivatives as potential inhibitors of NIMA related kinase - RSC Publishing. (2023, November 17). Retrieved from [Link]
- Synthesis and biological activity of 1H-benzotriazole and 1H-benzimidazole analogues--inhibitors of the NTpase/helicase of HCV and of some related Flaviviridae - PubMed. Retrieved from [Link]
- Synthesis, biological evaluation and in silico investigations of benzotriazole derivatives as potential inhibitors of NIMA related kinase - ResearchGate. (2023, November 6). Retrieved from [Link]
- Synthesis and anticancer activity of benzotriazole derivatives - Scilit. Retrieved from [Link]
- Synthesis of Benzotriazole Derivatives - International Invention of Scientific Journal. (2021, March 28). Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. gsconlinepress.com [gsconlinepress.com]
- 4. ukaazpublications.com [ukaazpublications.com]
- 5. iisj.in [iisj.in]
- 6. Investigating the Antimicrobial Activity of Derivatives of Benzotriazole | Journal for Research in Applied Sciences and Biotechnology [jrasb.com]
- 7. researchgate.net [researchgate.net]
- 8. gsconlinepress.com [gsconlinepress.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Synthesis and biological evaluation of some novel thiazole substituted benzotriazole derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Advancements in benzotriazole derivatives: from synthesis to pharmacological applications | GSC Biological and Pharmaceutical Sciences [gsconlinepress.com]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]
- 14. Synthesis and anticancer activity of benzotriazole derivatives [ouci.dntb.gov.ua]
- 15. scilit.com [scilit.com]
- 16. Antiviral activity of benzotriazole derivatives. 5-[4-(Benzotriazol-2-yl)phenoxy]-2,2-dimethylpentanoic acids potently and selectively inhibit Coxsackie Virus B5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Antiviral Activity of Benzotriazole Based Derivatives [openmedicinalchemistryjournal.com]
- 18. Synthesis and biological activity of 1H-benzotriazole and 1H-benzimidazole analogues--inhibitors of the NTpase/helicase of HCV and of some related Flaviviridae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Organic Syntheses Procedure [orgsyn.org]
- 20. pdf.benchchem.com [pdf.benchchem.com]

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